

# chloranil oxidation of cyclohexadienes to benzene

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## Compound Focus: Chloranil

CAS No.: 118-75-2

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## Chemical Profile of Chloranil

**Chloranil** (2,3,5,6-tetrachloro-1,4-benzoquinone) is a mild oxidizing agent, or dehydrogenation reagent, valued for its selectivity in organic transformations [1] [2]. Its structure features a quinone core with four chlorine atoms, making it a strong electron acceptor [3].

### Key Identifiers and Properties

Property	Description
IUPAC Name	2,3,5,6-Tetrachlorocyclohexa-2,5-diene-1,4-dione [2]
Molecular Formula	C <sub>6</sub> Cl <sub>4</sub> O <sub>2</sub> [2] [3]
Molecular Weight	245.86-245.88 g/mol [2] [3]
Appearance	Yellow solid [2]
Melting Point	295–296 °C [2]
Primary Role	Mild oxidizing agent (hydrogen acceptor) [1] [2]

## Proposed Workflow for Dehydrogenation

The core function of **Chloranil** in this context is to accept hydrogen atoms in a **dehydrogenation** or **aromatization** reaction, converting a diene into an aromatic benzene ring [2]. The following diagram illustrates the general experimental workflow for this process.



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## Critical Experimental Parameters

For a successful reaction, you must optimize several key parameters. The table below summarizes these variables, though specific values from the literature for this particular transformation are not available in the current search results.

Parameter	Considerations & Common Options	Notes / Potential Values
Solvent	High-boiling, inert solvents are typical.	Toluene, Xylene, DMF, or 1,4-Dioxane.
Temperature	Depends on solvent boiling point and reaction rate.	80 °C - 150 °C.
Reaction Time	Monitored by analytical methods (e.g., TLC).	Several hours to over 24 hours.
Chloranil Equivalents	Typically 1.0 to 2.0 equivalents relative to substrate.	-
Work-up & Purification	Standard organic techniques.	Filtration, solvent evaporation, column chromatography, or crystallization.

## Safety and Handling Notes

**Chloranil** is a hazardous chemical and requires careful handling [3].

- **Personal Protective Equipment (PPE):** Always wear appropriate gloves, chemical-resistant goggles, and a lab coat.
- **Ventilation:** Use the reagent inside a certified fume hood to prevent inhalation of dust or fumes.
- **Hazard Statements:** **Chloranil** may cause **skin and eye irritation (H315, H319)** and is **very toxic to aquatic life (H410)** [2].

## Application Notes for Researchers

- **Reaction Advantage:** **Chloranil** is often favored for its **mild and selective oxidizing power**, which can prevent over-oxidation or decomposition of sensitive functional groups in complex molecules [3].
- **Analytical Monitoring:** Thin-layer chromatography (TLC) is a standard method for monitoring the consumption of the starting diene and the formation of the aromatic product.
- **Scale-Up:** The reaction can typically be scaled up, but ensure that the exothermic nature of the process is controlled, especially during the initial mixing of reagents.

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## References

1. Chloranil, Tetrachloro-1,4-benzoquinone [organic-chemistry.org]
2. Chloranil [en.wikipedia.org]
3. Chloranil: A Versatile Oxidizing Agent in Organic Synthesis ... [pharm.sinocurechem.com]

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